

Essential Safety and Operational Guide for Handling (2R)-2-hydroxy-3-methylbutanoate

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Compound of Interest

Compound Name: (2R)-2-hydroxy-3-methylbutanoate

Cat. No.: B1240307

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For Researchers, Scientists, and Drug Development Professionals: Your comprehensive guide to the safe handling, storage, and disposal of **(2R)-2-hydroxy-3-methylbutanoate**.

This document provides critical safety and logistical information to ensure the proper handling of **(2R)-2-hydroxy-3-methylbutanoate** in a laboratory setting. Adherence to these guidelines is essential for maintaining a safe research environment and ensuring the integrity of your work.

Personal Protective Equipment (PPE)

When handling **(2R)-2-hydroxy-3-methylbutanoate**, the use of appropriate personal protective equipment is mandatory to prevent exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Handle with impervious gloves.[2]
Respiratory Protection	No protective equipment is needed under normal use conditions.[1] If necessary, use a particle filter respirator.[1]

Hazard Identification and Precautionary Measures

(2R)-2-hydroxy-3-methylbutanoate is classified with the following hazard statement:

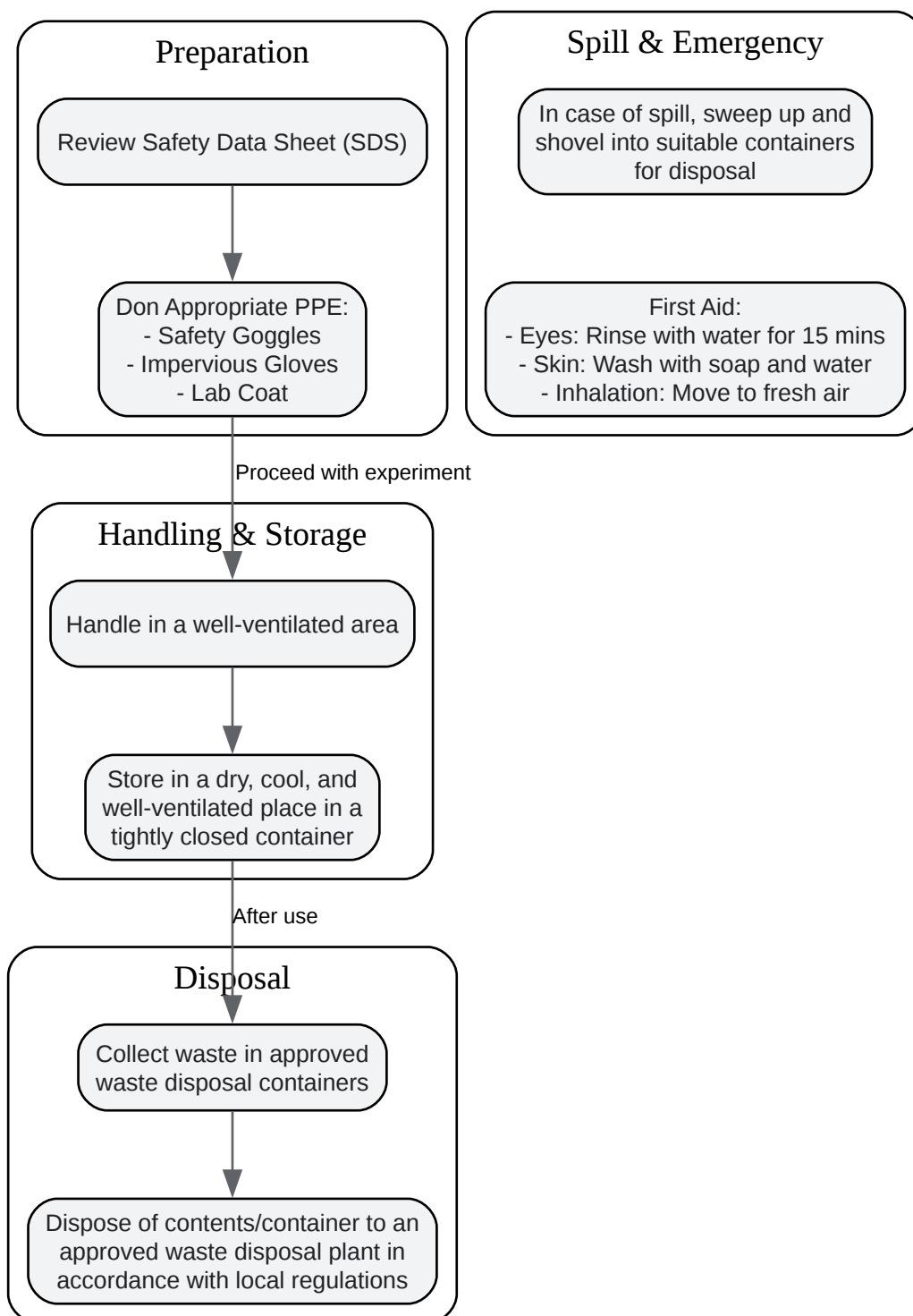
- H319: Causes serious eye irritation.[3][4]

The following precautionary statements should be strictly followed:

Precautionary Code	Description
P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3][4]
P337 + P313	If eye irritation persists: Get medical advice/attention.

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and compliance. The following workflow outlines the key steps from preparation to disposal.



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